

# Technical Guide: Physical Properties of 3,5-Dimethylcyclohexene

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## Compound of Interest

Compound Name: 3,5-Dimethylcyclohexene

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the key physical properties of **3,5-Dimethylcyclohexene**, with a primary focus on its boiling point. This information is critical for professionals in research, chemical synthesis, and drug development who require a thorough understanding of this compound's behavior for handling, purification, and reaction design.

## Core Physical and Chemical Properties

**3,5-Dimethylcyclohexene** is a cyclic alkene with the molecular formula  $C_8H_{14}$  and a molecular weight of approximately 110.20 g/mol <sup>[1][2]</sup>. Its structure consists of a six-membered carbon ring with a double bond and two methyl group substituents. The precise positioning of these functional groups influences its physical characteristics.

## Quantitative Data Summary

The following table summarizes the key quantitative physical properties of **3,5-Dimethylcyclohexene** for easy reference and comparison.

Property	Value	Unit	Source(s)
Boiling Point	122.5	°C at 760 mmHg	[3]
398.00 ± 3.00	K	[4]	
Density	0.788	g/cm <sup>3</sup>	[3]
Flash Point	6.8	°C	[3]
Refractive Index	1.438	[3]	
Molecular Weight	110.19700	g/mol	[2][3]
LogP (Octanol/Water Partition Coefficient)	2.60860	[3][4]	
Enthalpy of Vaporization ( $\Delta_{\text{vap}}H^\circ$ )	33.81	kJ/mol	[4]
Critical Temperature (T <sub>c</sub> )	598.94	K	[4]
Critical Pressure (P <sub>c</sub> )	3163.27	kPa	[4]

## Experimental Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure.[5] For a volatile organic compound like **3,5-Dimethylcyclohexene**, several established methods can be employed for accurate determination. The following outlines a common and reliable experimental protocol.

### Methodology: Boiling Point Determination via Simple Distillation

This method is suitable for purifying the compound and concurrently determining its boiling point.[6][7]

Apparatus:

- Round-bottom flask (distilling flask)

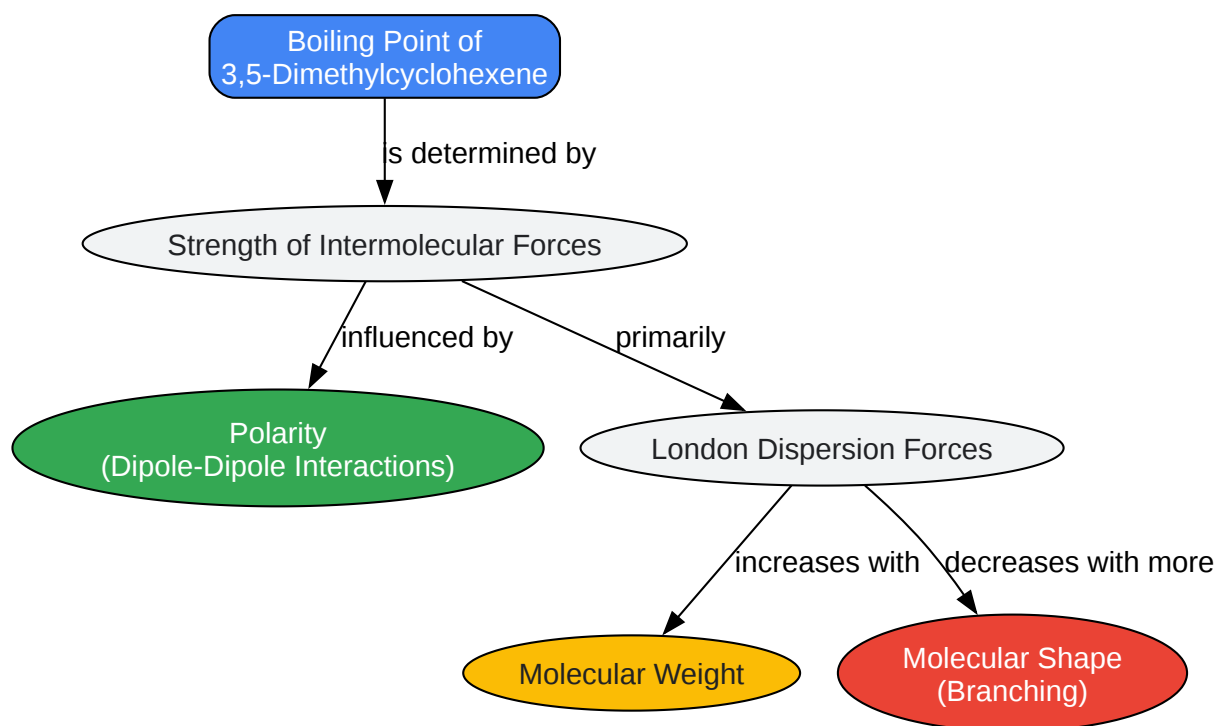
- Heating mantle or sand bath
- Clamps and stand
- Distillation head with a port for a thermometer
- Condenser
- Receiving flask
- Thermometer
- Boiling chips or a magnetic stirrer
- Barometer

#### Procedure:

- Preparation: Place approximately 5 mL of **3,5-Dimethylcyclohexene** into the distilling flask along with a few boiling chips to ensure smooth boiling.<sup>[7]</sup>
- Apparatus Assembly: Assemble the simple distillation apparatus as shown in the standard laboratory technique. Ensure the thermometer bulb is positioned just below the side arm of the distillation head to accurately measure the temperature of the vapor that is distilling.<sup>[7]</sup>
- Heating: Gently and uniformly heat the distilling flask.
- Distillation: As the liquid boils, the vapor will rise, surround the thermometer bulb, and then pass into the condenser where it will liquefy and be collected in the receiving flask.
- Temperature Reading: Record the temperature when the liquid is actively distilling and the temperature reading on the thermometer remains constant. This stable temperature is the boiling point of the substance at the recorded atmospheric pressure.<sup>[6]</sup>
- Pressure Correction: Record the barometric pressure. If the atmospheric pressure is not 760 mmHg, a correction may be necessary to report the normal boiling point.

## Factors Influencing Boiling Point

The boiling point of a molecule is primarily determined by the strength of its intermolecular forces. For a non-polar molecule like **3,5-Dimethylcyclohexene**, London dispersion forces are the most significant. The following diagram illustrates the key factors that influence the boiling point of such a compound.



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Caption: Logical relationship of factors affecting the boiling point.

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